An In-depth Technical Guide to 1-(3,4-Difluorophenyl)cyclohexanecarbonitrile

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Compound of Interest

Compound Name:	*1-(3,4-Difluorophenyl)cyclohexanecarbonitrile*
CAS No.:	*944352-59-4*
Cat. No.:	*B1444672*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **1-(3,4-difluorophenyl)cyclohexanecarbonitrile**, a fluorinated organic compound with significant potential in medicinal chemistry and materials science. The unique electronic and steric properties conferred by the 3,4-difluorophenyl group and the rigid cyclohexanecarbonitrile scaffold make it a valuable building block for the synthesis of novel bioactive molecules and functional materials. This document details the synthesis, physicochemical properties, spectral characteristics, and known biological activities of **1-(3,4-difluorophenyl)cyclohexanecarbonitrile**, offering field-proven insights for researchers in drug discovery and chemical development.

Introduction

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1-(3,4-Difluorophenyl)cyclohexanecarbonitrile (CAS No. 944352-59-4) is a synthetic organic compound that has garnered interest within the scientific community, particularly in the realm of medicinal chemistry. The incorporation of fluorine atoms into organic molecules can significantly modulate their physicochemical and biological properties, such as lipophilicity, metabolic stability, and binding affinity to target proteins.[1] The 3,4-difluorophenyl moiety in the target compound is a common feature in many pharmaceutical agents, known to enhance their therapeutic profiles.[2]

The rigid cyclohexanecarbonitrile core provides a defined three-dimensional structure, which is advantageous for designing molecules with specific interactions with biological targets. The nitrile group, in addition to contributing to the molecule's polarity, can participate in hydrogen bonding and serves as a versatile chemical handle for further synthetic modifications.[3] This guide aims to consolidate the available scientific information on **1-(3,4-difluorophenyl)cyclohexanecarbonitrile**, providing a foundational resource for its application in research and development.

Synthesis and Mechanism

The synthesis of **1-(3,4-difluorophenyl)cyclohexanecarbonitrile** can be achieved through the alkylation of 3,4-difluorophenylacetonitrile with 1,5-dibromopentane. This reaction proceeds via a nucleophilic substitution mechanism, where the carbanion generated from the deprotonation of the benzylic carbon of 3,4-difluorophenylacetonitrile attacks the electrophilic carbon of 1,5-dibromopentane, leading to the formation of the cyclohexyl ring.

Causality of Experimental Choices

The choice of a strong base, such as potassium tert-butoxide, is crucial for the efficient deprotonation of the relatively acidic benzylic proton of 3,4-difluorophenylacetonitrile. The resulting resonance-stabilized carbanion is a potent nucleophile. Dimethyl sulfoxide (DMSO) is an effective polar aprotic solvent for this reaction as it can solvate the potassium cation, leaving the carbanion more reactive. The intramolecular cyclization is favored due to the formation of a thermodynamically stable six-membered ring.

Detailed Experimental Protocol

The following protocol is adapted from the synthesis of the analogous 1-(3-fluorophenyl)cyclohexanecarbonitrile and is expected to yield the desired product.[4]

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Materials:

- 3,4-Difluorophenylacetonitrile
- 1,5-Dibromopentane
- Potassium tert-butoxide
- Dimethyl sulfoxide (DMSO), anhydrous
- Ethyl acetate
- Saturated sodium chloride solution
- Ice water
- Three-necked round-bottom flask
- Magnetic stirrer
- Dropping funnel
- Ice-water bath

Procedure:

- In a three-necked flask equipped with a magnetic stirrer and a dropping funnel, dissolve 3,4-difluorophenylacetonitrile (1.0 equivalent) in anhydrous dimethyl sulfoxide.
- Cool the solution to 0°C using an ice-water bath.
- While stirring vigorously, add potassium tert-butoxide (1.1 equivalents) portion-wise, maintaining the temperature below 10°C.
- Add 1,5-dibromopentane (1.05 equivalents) dropwise to the reaction mixture, ensuring the temperature remains between 5-10°C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 16-24 hours.

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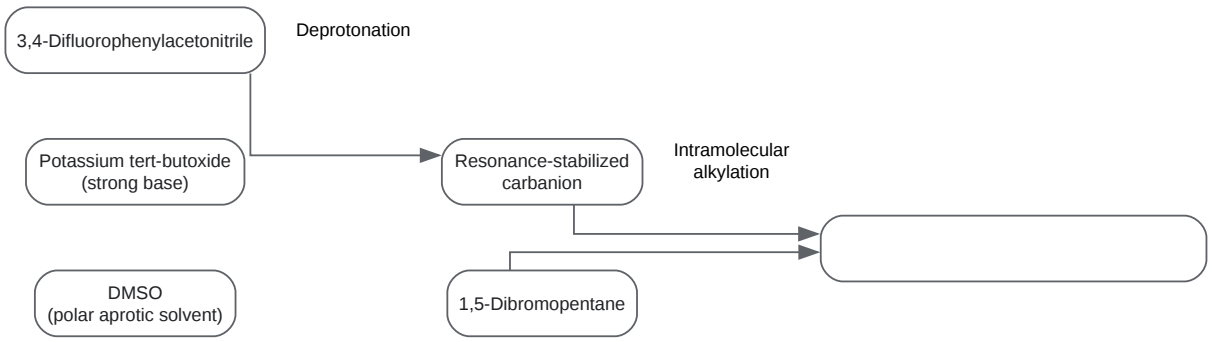
- Quench the reaction by pouring the mixture into a beaker containing ice water.
- Extract the aqueous mixture with ethyl acetate (2 x volume of the aqueous phase).
- Combine the organic layers and wash with a saturated sodium chloride solution.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- The crude product can be further purified by column chromatography on silica gel.



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Caption: Synthetic scheme for **1-(3,4-Difluorophenyl)cyclohexanecarbonitrile**.

Physicochemical and Spectral Properties

A summary of the key physicochemical properties of **1-(3,4-difluorophenyl)cyclohexanecarbonitrile** is provided in the table below.

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Property	Value	Source
CAS Number	944352-59-4	[3]
Molecular Formula	$C_{13}H_{13}F_2N$	[3]
Molecular Weight	223.25 g/mol	[3]
LogP	2.8	[3]
IUPAC Name	1-(3,4-difluorophenyl)cyclohexane-1-carbonitrile	[3]

Predicted Spectral Data

While experimentally determined spectra for **1-(3,4-difluorophenyl)cyclohexanecarbonitrile** are not readily available in the public domain, the following predictions are based on established principles of NMR and IR spectroscopy and data from analogous compounds.

1H NMR (Predicted):

- δ 7.2-7.5 ppm (m, 3H): Aromatic protons of the 3,4-difluorophenyl ring. The coupling patterns will be complex due to 1H-1H and 1H-19F coupling.
- δ 1.6-2.2 ppm (m, 10H): Cyclohexane ring protons. The signals are expected to be broad and overlapping multiplets.

13C NMR (Predicted):

- δ 135-150 ppm (m): Aromatic carbons attached to fluorine (C-F coupling will be observed).
- δ 115-130 ppm (m): Other aromatic carbons.
- δ 120-125 ppm: Nitrile carbon (quaternary).
- δ 40-45 ppm: Quaternary carbon of the cyclohexane ring.
- δ 20-35 ppm: Methylene carbons of the cyclohexane ring.

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IR (Predicted):

- ~2240 cm-1: C≡N stretching vibration (characteristic for nitriles).[5]
- ~3050-3100 cm-1: Aromatic C-H stretching.
- ~2850-2950 cm-1: Aliphatic C-H stretching of the cyclohexane ring.
- ~1500-1600 cm-1: Aromatic C=C stretching.
- ~1100-1300 cm-1: C-F stretching vibrations.[6]

Mass Spectrometry (Predicted Fragmentation):

- Molecular Ion (M+): m/z = 223.
- Major Fragments: Loss of the nitrile group ([M-26]+), fragmentation of the cyclohexane ring, and cleavage of the bond between the phenyl and cyclohexyl rings.[7]

Applications in Research and Development

1-(3,4-Difluorophenyl)cyclohexanecarbonitrile is a valuable intermediate in organic synthesis and a promising scaffold in drug discovery.[3]

Medicinal Chemistry

The presence of the difluorophenyl group enhances lipophilicity, which can improve membrane permeability and target engagement.[3] The nitrile group can act as a hydrogen bond acceptor, contributing to binding affinity.[3]

Biological Activity: Preliminary studies have indicated that derivatives of this compound may possess cytotoxic effects against certain cancer cell lines.[3] Specifically, **1-(3,4-difluorophenyl)cyclohexanecarbonitrile** has shown inhibitory activity against MCF-7 (breast cancer) and HeLa (cervical cancer) cell lines with the following IC50 values:

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Cell Line	IC50 Value
MCF-7	15 µM
HeLa	20 µM

These findings suggest that the **1-(3,4-difluorophenyl)cyclohexanecarbonitrile** scaffold warrants further investigation for the development of novel anticancer agents. The mechanism of action is hypothesized to involve interactions with specific enzymes or receptors, which could be elucidated through further molecular modeling and biological assays.

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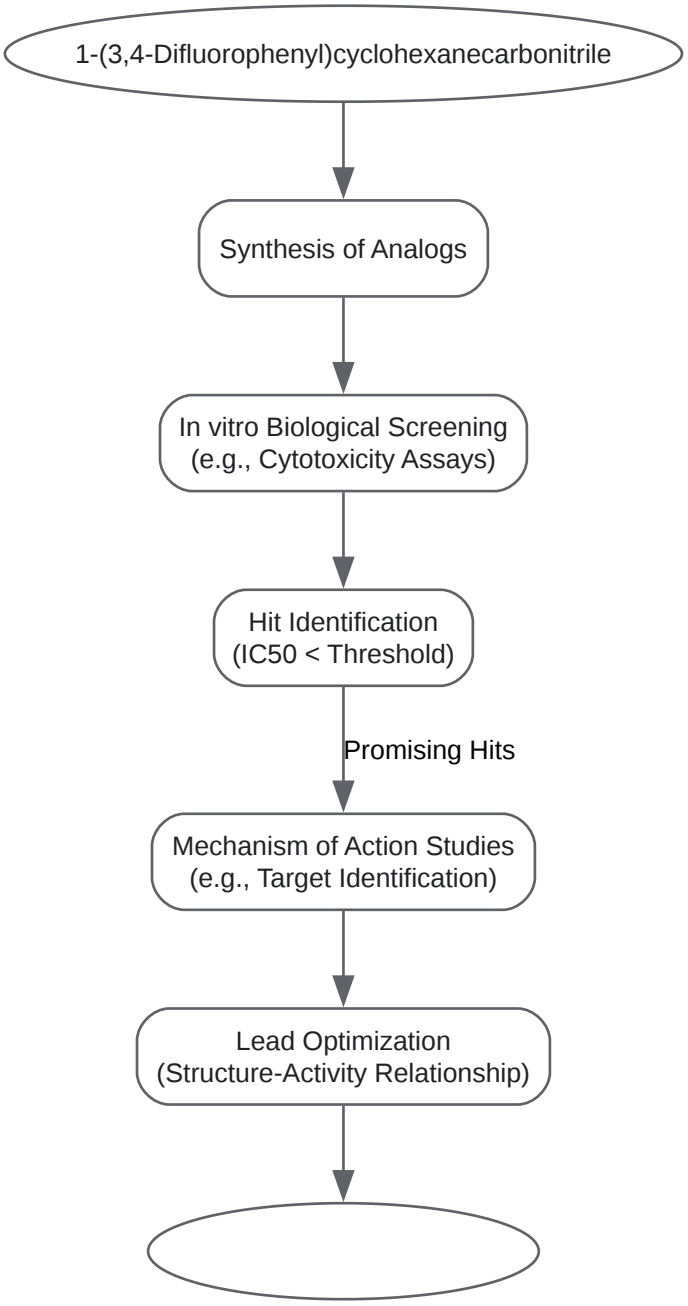

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Caption: A generalized workflow for the development of drug candidates from the **1-(3,4-difluorophenyl)cyclohexanecarbonitrile** scaffold.

Materials Science

The fluorinated nature of this compound also suggests potential applications in materials science. Fluorinated polymers and coatings often exhibit unique properties such as high

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thermal stability, chemical resistance, and low surface energy.[3] **1-(3,4-Difluorophenyl)cyclohexanecarbonitrile** could serve as a monomer or a precursor to monomers for the synthesis of such advanced materials.

Conclusion

1-(3,4-Difluorophenyl)cyclohexanecarbonitrile is a synthetically accessible and versatile compound with demonstrated potential in medicinal chemistry and plausible applications in materials science. Its unique combination of a difluorinated aromatic ring and a rigid cyclohexanecarbonitrile framework provides a solid foundation for the design of novel molecules with tailored properties. The cytotoxic activity observed against cancer cell lines highlights the importance of further exploring the therapeutic potential of this scaffold. This technical guide serves as a valuable resource for researchers interested in leveraging the properties of **1-(3,4-difluorophenyl)cyclohexanecarbonitrile** in their scientific endeavors.

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